

# An In-depth Technical Guide to Benzenesulfonamide, 4,4'-oxybis- and its Derivatives

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## Compound of Interest

Compound Name: Benzenesulfonamide, 4,4'-oxybis-

Cat. No.: B1619861

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This technical guide provides a comprehensive review of the available scientific literature and patent information for **Benzenesulfonamide, 4,4'-oxybis-** and its structurally related analogs. Due to the limited volume of research focused specifically on **Benzenesulfonamide, 4,4'-oxybis-**, this guide incorporates data from closely related benzenesulfonamide derivatives to provide a broader context for its potential applications, mechanisms of action, and synthesis.

## Physicochemical Properties

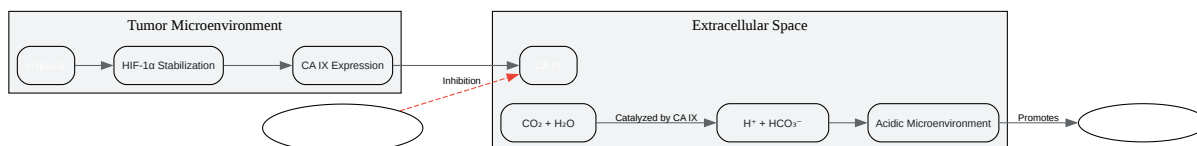
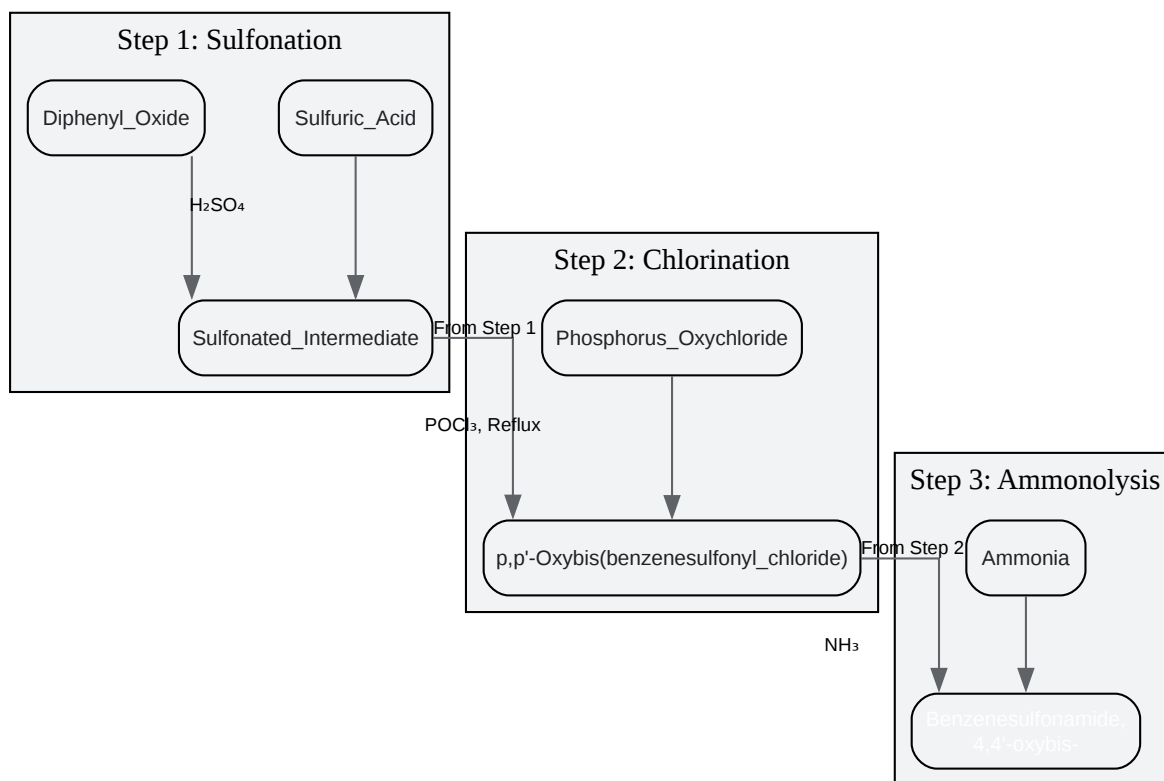
**Benzenesulfonamide, 4,4'-oxybis-** is a symmetrical molecule containing a central diphenyl ether core functionalized with two benzenesulfonamide groups. Basic physicochemical properties are summarized below.

Property	Value	Source
IUPAC Name	4-(4-sulfamoylphenoxy)benzenesulfonamide	PubChem[1]
CAS Number	7566-41-8	PubChem[1]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub> S <sub>2</sub>	PubChem[1]
Molecular Weight	328.4 g/mol	PubChem[1]
XLogP3-AA	0.6	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	3	PubChem[1]

## Synthesis and Manufacturing

While specific experimental protocols for the synthesis of **Benzenesulfonamide, 4,4'-oxybis-** are not readily available in the public literature, a general synthetic route can be inferred from patents detailing the production of its precursor, p,p'-oxybis(benzenesulfonyl chloride)[2]. The process involves the sulfonation of diphenyl oxide, followed by chlorination. The resulting disulfonyl chloride can then be ammonolyzed to yield the final product.

## Experimental Workflow: Inferred Synthesis of Benzenesulfonamide, 4,4'-oxybis-



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## References

- 1. Benzenesulfonamide, 4,4'-oxybis- | C<sub>12</sub>H<sub>12</sub>N<sub>2</sub>O<sub>5</sub>S<sub>2</sub> | CID 82054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. JPS60156662A - Preparation of p,p'-oxybis(benzenesulfonyl chloride) - Google Patents [patents.google.com]
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